

Linearol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Linearol*

Cat. No.: *B1675482*

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An In-depth Examination of a Bioactive Diterpene

This technical guide provides a comprehensive overview of **Linearol**, a kaurane diterpene with notable biological activities. The information is tailored for researchers, scientists, and drug development professionals, offering detailed insights into its chemical properties, experimental protocols, and implicated signaling pathways.

Core Compound Details

Linearol is a diterpene that has been isolated from various plant species, most notably from the genus *Sideritis*, as well as the brown seaweed *Dictyota linearis*.^{[1][2]} It is crucial to distinguish between the kaurane diterpene found in terrestrial plants and a diterpenoid with a secodolastane skeleton isolated from seaweed, both of which have been referred to as **Linearol**.^{[1][2]} This guide focuses on the kaurane diterpene due to the greater availability of data on its biological effects.

Chemical Structure and Properties

The chemical identity of **Linearol** is defined by its kaurane diterpene structure.^[3] Its fundamental properties are summarized in the table below, providing a quick reference for researchers.

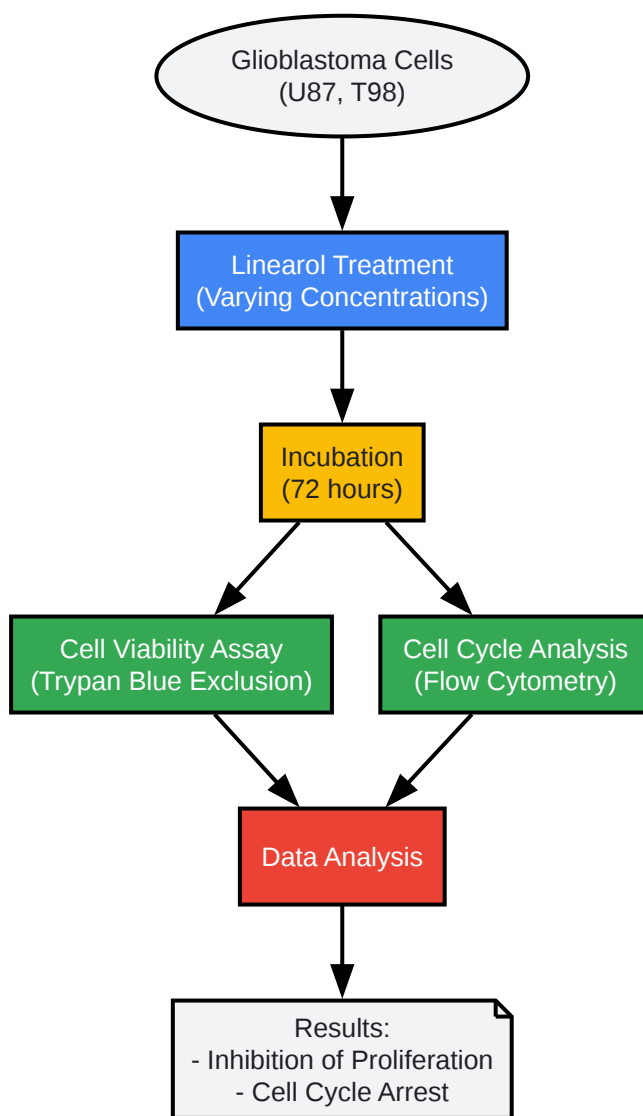
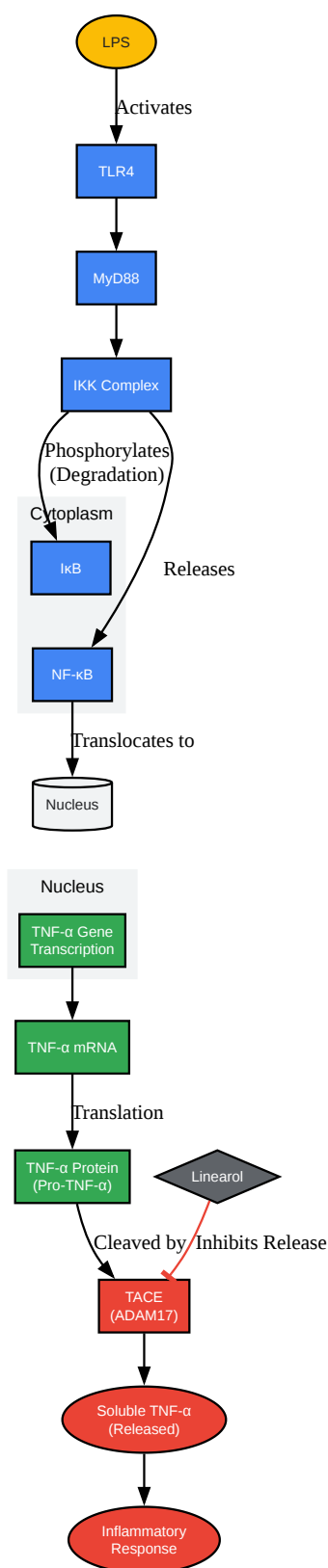
Property	Value	Source
Chemical Name	Linearol	
CAS Number	37720-82-4	
Molecular Formula	C ₂₂ H ₃₄ O ₄	
Molecular Weight	362.50 g/mol	
Chemical Class	Kaurane Diterpene	
Physical Appearance	Needles	
Melting Point	136.5-137.5 °C	
Biological Activity	Antioxidant, Anti-inflammatory, Anti-apoptotic, Anti-cancer	

Biological Activity and Signaling Pathways

Linearol has demonstrated a range of biological activities, with its anti-inflammatory and anti-cancer properties being of significant interest to the research community.

Anti-inflammatory Effects and TNF- α Inhibition

A key aspect of **Linearol**'s anti-inflammatory action is its ability to inhibit the release of tumor necrosis factor-alpha (TNF- α), a pro-inflammatory cytokine. The precise mechanism of this inhibition is an active area of research. The following diagram illustrates the general signaling pathway of TNF- α and the proposed point of intervention by **Linearol**.



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References

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- 2. Therapeutic Potential of Linearol in Combination with Radiotherapy for the Treatment of Glioblastoma In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Kaurane | C₂₀H₃₄ | CID 9548699 - PubChem [pubchem.ncbi.nlm.nih.gov]
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